

Z-VDVAD-FMK: A Technical Guide to a Specific Caspase-2 Inhibitor

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Compound of Interest

Compound Name: Z-VDVAD-FMK

Cat. No.: B1573886

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Core Summary

Z-VDVAD-FMK is a synthetic, cell-permeable, and irreversible peptide inhibitor highly specific for caspase-2. Its function is central to the study of apoptosis, or programmed cell death, by allowing for the targeted inhibition of a key initiator caspase. By covalently binding to the active site of caspase-2, **Z-VDVAD-FMK** effectively blocks the downstream signaling cascade that leads to apoptosis, making it an invaluable tool for dissecting the intricate mechanisms of cell death. This guide provides a comprehensive overview of its mechanism of action, inhibitory specificity, experimental applications, and the signaling pathways it modulates.

Mechanism of Action

Z-VDVAD-FMK, which stands for benzyloxycarbonyl-Val-Asp(OMe)-Val-Ala-Asp(OMe)-fluoromethyl ketone, is designed to mimic the substrate recognition sequence of caspase-2. The fluoromethylketone (FMK) moiety forms a covalent thioether bond with the cysteine residue in the active site of the caspase, leading to its irreversible inactivation. This targeted inhibition allows researchers to investigate the specific roles of caspase-2 in various apoptotic pathways.

Data Presentation: Inhibitory Profile

While **Z-VDVAD-FMK** is recognized for its specificity towards caspase-2, it is crucial to understand its inhibitory potential against other caspases to ensure accurate interpretation of experimental results. Although specific K_i or IC_{50} values for **Z-VDVAD-FMK** across a full caspase panel are not readily available in all literature, it is established to be a potent inhibitor of caspase-2. For comparative purposes, the inhibitory concentrations of the related pan-caspase inhibitor, Z-VAD-FMK, are provided below. It is important to note that **Z-VDVAD-FMK** is expected to exhibit significantly higher potency against caspase-2.

Caspase Target	Inhibitor	Reported IC_{50}/K_i
Caspase-2	Z-VDVAD-FMK	Potent inhibitor (specific values not consistently reported)
Caspase-1	Z-VAD-FMK	3.07 μM [1]
Caspase-3	Z-VAD-FMK	-
Caspase-6	Z-VAD-FMK	6.78 μM [1]
Caspase-7	Z-VAD-FMK	4.11 μM [1]
Caspase-8	Z-VAD-FMK	5.42 μM [1]
Caspase-9	Z-VAD-FMK	10.66 μM [1]
Caspase-10	Z-VAD-FMK	9.52 μM [1]

Note: The provided IC_{50} values are for the pan-caspase inhibitor Z-VAD-FMK and are intended to offer a general reference for caspase inhibition. **Z-VDVAD-FMK** is designed for greater selectivity towards caspase-2.

Experimental Protocols

Inhibition of Etoposide-Induced Apoptosis in Cell Culture

This protocol describes the use of **Z-VDVAD-FMK** to inhibit apoptosis induced by the topoisomerase II inhibitor, etoposide, in a human monocytic cell line (U937).

Materials:

- U937 cells
- RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin
- Etoposide (stock solution in DMSO)
- **Z-VDVAD-FMK** (stock solution in DMSO)
- Phosphate-buffered saline (PBS)
- Annexin V-FITC Apoptosis Detection Kit
- Propidium Iodide (PI)
- Flow cytometer

Procedure:

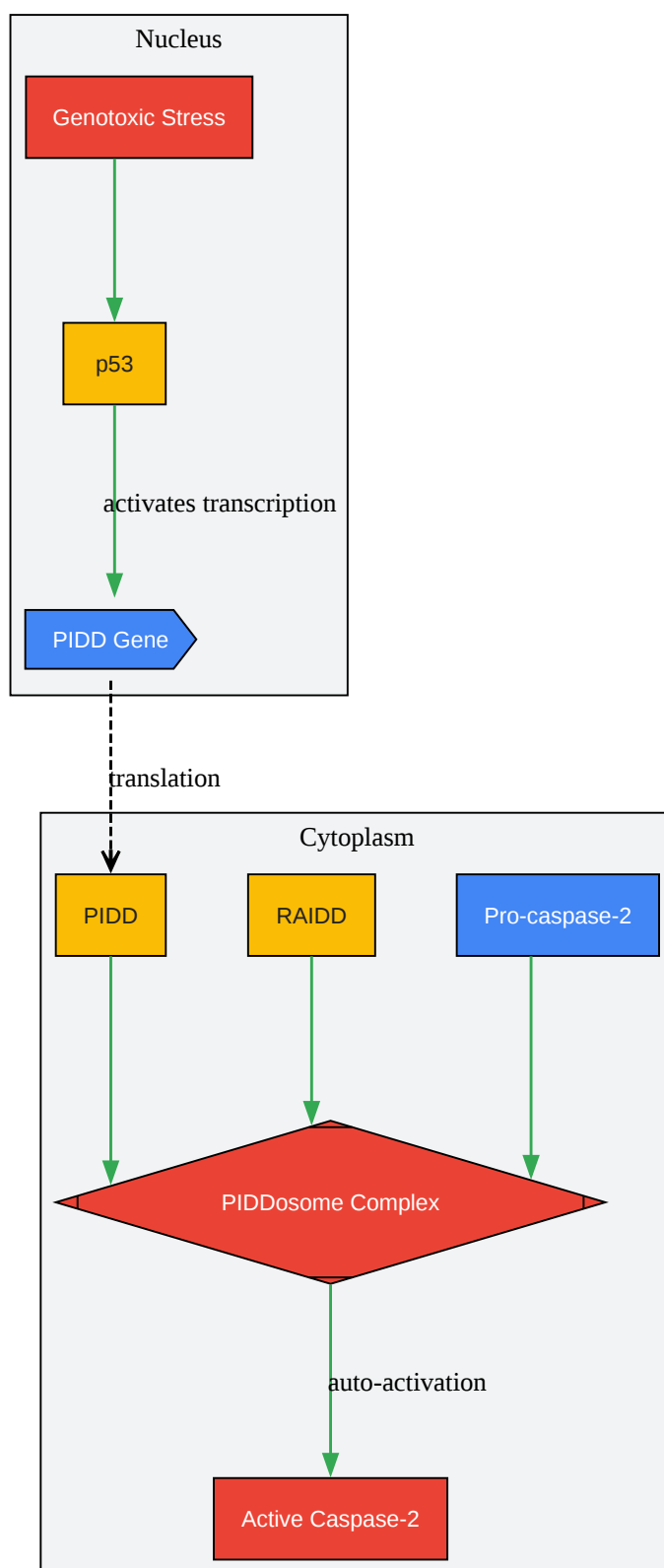
- Cell Culture: Culture U937 cells in RPMI-1640 medium at 37°C in a humidified atmosphere of 5% CO₂.
- Cell Seeding: Seed cells at a density of 2×10^5 cells/mL in 6-well plates and allow them to acclimate for 24 hours.
- Inhibitor Pre-treatment: Pre-incubate the cells with **Z-VDVAD-FMK** at a final concentration of 2 μ M for 1 hour before inducing apoptosis.^{[2][3]} A vehicle control (DMSO) should be run in parallel.
- Apoptosis Induction: Add etoposide to the cell cultures at a final concentration of 50 μ M to induce apoptosis.
- Incubation: Incubate the cells for the desired time period (e.g., 24 hours).
- Cell Harvesting: Harvest the cells by centrifugation at 300 x g for 5 minutes and wash twice with cold PBS.
- Apoptosis Assessment (Annexin V/PI Staining):

- Resuspend the cell pellet in 1X Annexin V binding buffer.
- Add Annexin V-FITC and Propidium Iodide to the cell suspension according to the manufacturer's instructions.
- Incubate the cells in the dark for 15 minutes at room temperature.
- Analyze the stained cells by flow cytometry within 1 hour.
- Data Analysis: Quantify the percentage of apoptotic (Annexin V positive) and necrotic (Annexin V and PI positive) cells.

Signaling Pathways and Experimental Workflows

Caspase-2 Activation via the PIDDosome

Genotoxic stress, such as that induced by etoposide, can lead to the activation of caspase-2 through the formation of a protein complex known as the PIDDosome. This complex consists of the p53-induced protein with a death domain (PIDD), the adaptor protein RAIDD (RIP-associated ICH-1/CED-3 homologous protein with a death domain), and pro-caspase-2. The proximity of pro-caspase-2 molecules within the PIDDosome facilitates their auto-activation through dimerization and subsequent cleavage.

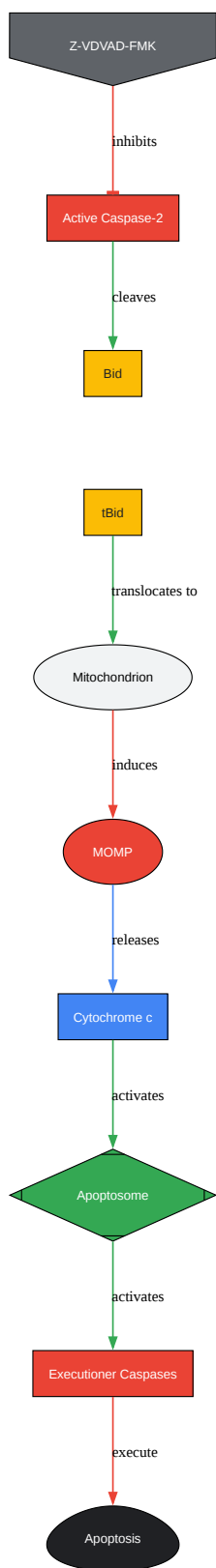


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Caption: Activation of Caspase-2 via the PIDDosome complex.

Caspase-2 Downstream Signaling to Mitochondria

Once activated, caspase-2 can initiate the mitochondrial pathway of apoptosis by cleaving the pro-apoptotic Bcl-2 family member, Bid. Truncated Bid (tBid) then translocates to the mitochondria, where it promotes mitochondrial outer membrane permeabilization (MOMP), leading to the release of cytochrome c and the activation of downstream executioner caspases. **Z-VDVAD-FMK** intervenes by directly inhibiting the catalytic activity of active caspase-2, thus preventing the cleavage of Bid and the subsequent apoptotic cascade.

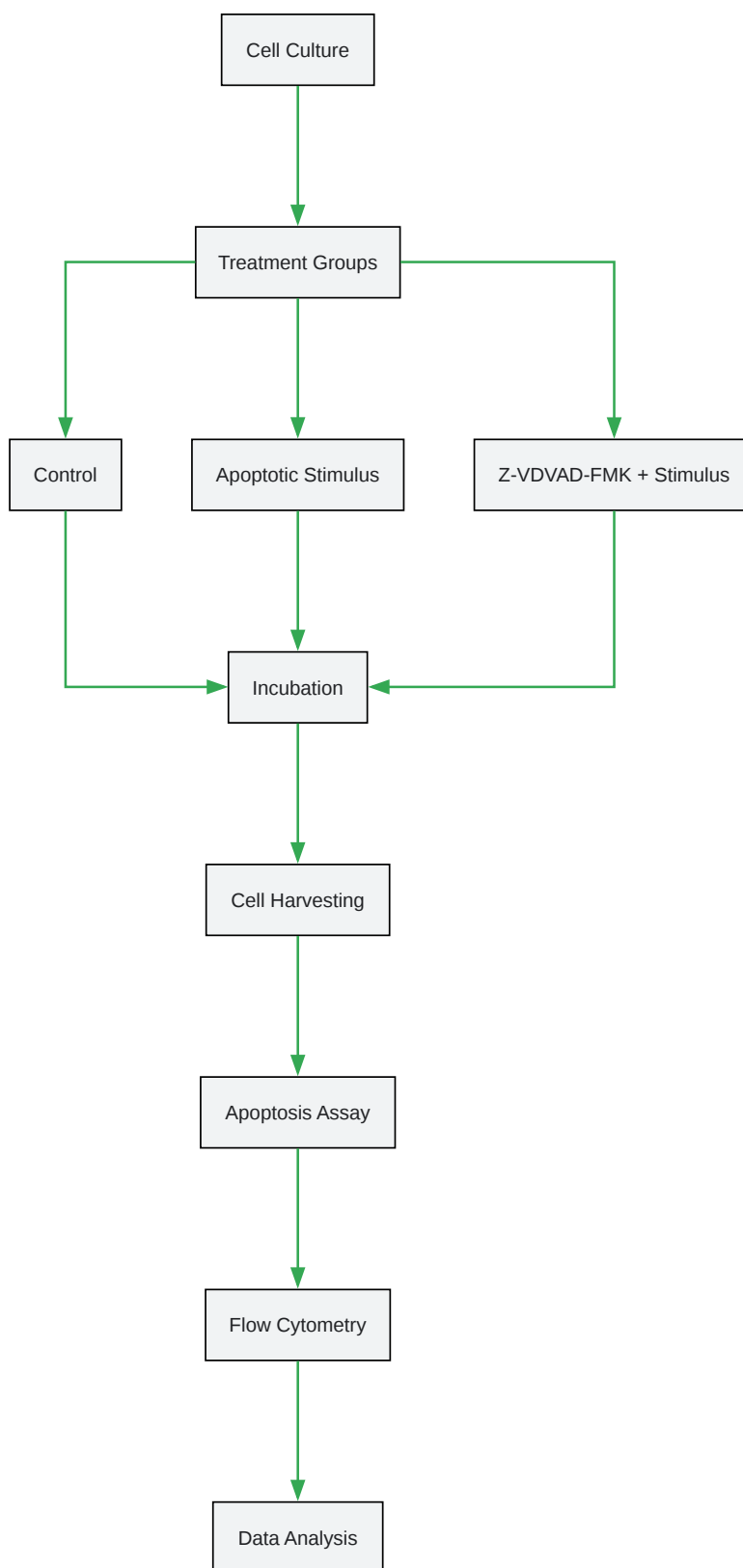


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Caption: Downstream signaling of Caspase-2 leading to apoptosis.

Experimental Workflow for Assessing Apoptosis Inhibition

The following diagram outlines a typical experimental workflow for investigating the inhibitory effect of **Z-VDVAD-FMK** on apoptosis.



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Caption: Experimental workflow for apoptosis inhibition assay.

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